

# Hexafluoroacetylacetone: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: **Hexafluoroacetylacetone**

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**Hexafluoroacetylacetone**, systematically known as 1,1,1,5,5,5-hexafluoro-2,4-pentanedione, is a fluorinated  $\beta$ -diketone that serves as a pivotal building block and reagent in various scientific domains. Its unique electronic properties, conferred by the six electron-withdrawing fluorine atoms, distinguish it from its non-fluorinated analog, acetylacetone. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and significant applications, with a focus on its relevance to chemical research and drug development.

## Chemical Identity and Properties

**Hexafluoroacetylacetone** is a colorless to pale yellow liquid with high volatility.<sup>[1]</sup> The strong electron-withdrawing nature of the two trifluoromethyl groups significantly increases the acidity of the methylene protons, facilitating the formation of a stable enolate.<sup>[2]</sup> Consequently, it exists almost exclusively in its enol form.<sup>[3]</sup>

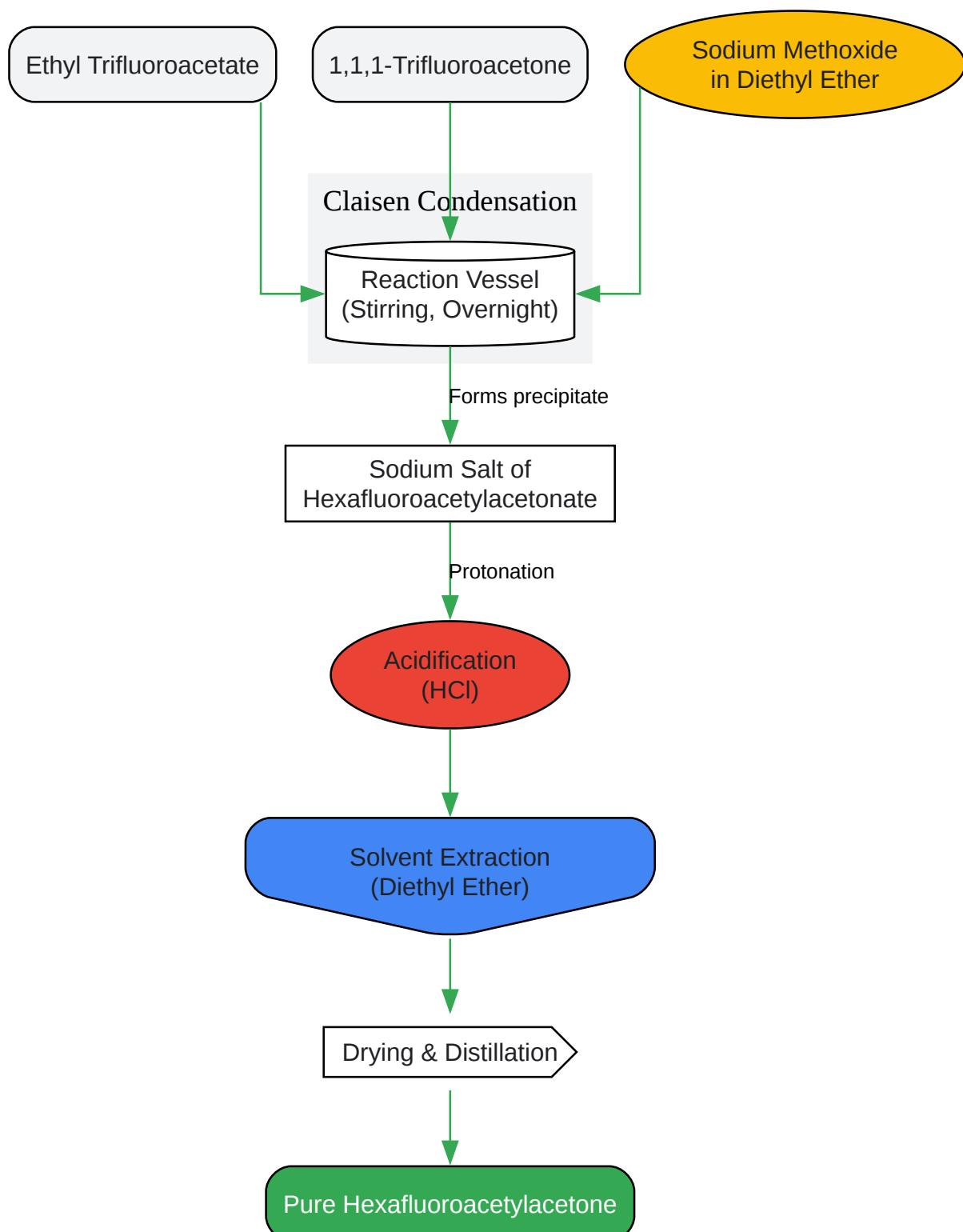
IUPAC Name: 1,1,1,5,5,5-hexafluoropentane-2,4-dione<sup>[3][4]</sup> CAS Number: 1522-22-1<sup>[3][4]</sup>

## Table 1: Physicochemical and Spectroscopic Data for Hexafluoroacetylacetone

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>2</sub> F <sub>6</sub> O <sub>2</sub>	[5]
Molar Mass	208.06 g/mol	[3][6]
Appearance	Colorless to slightly yellow liquid	[5]
Density	1.47 g/mL at 25 °C	[5][6]
Boiling Point	70-71 °C	[5][6]
Refractive Index (n <sup>20</sup> /D)	1.332	[6][7]
Flash Point	32 °C	[5][7]
Vapor Pressure	6.813 mmHg at 25 °C	[7]
pKa (predicted)	4.30 ± 0.10	[5]
<sup>1</sup> H NMR (CD <sub>3</sub> CN)	δ 10.45 (s, 2H, enolic OH and CH)	[4][5]
<sup>19</sup> F NMR (CD <sub>3</sub> CN, ref: CFCl <sub>3</sub> )	δ -77.18 (s, 6F)	[4][5]
Solubility	Not miscible in water	[5]

## Key Chemical Behavior: Keto-Enol Tautomerism

Unlike acetylacetone, which exists as a mixture of keto and enol forms, **hexafluoroacetylacetone** exists almost entirely in the more stable enol tautomer. This is due to the stabilization of the enol form through intramolecular hydrogen bonding and the electronic effects of the trifluoromethyl groups.[3]

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